

No In Vivo Data Currently Available for NSC 135130

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NSC 135130

Cat. No.: B3050185

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Comprehensive searches for in vivo studies, experimental protocols, and the mechanism of action for the compound **NSC 135130** have yielded no specific results. Publicly available scientific literature and clinical trial databases do not contain information regarding the use of **NSC 135130** in animal models or human subjects.

The National Service Center (NSC) number is a designation assigned to compounds as part of the National Cancer Institute's (NCI) drug discovery and development program. While many NSC compounds are investigated for their therapeutic potential, not all progress to in vivo testing or clinical trials. It is possible that **NSC 135130** is an early-stage compound for which in vivo data has not yet been generated or published.

Researchers, scientists, and drug development professionals seeking information on this specific compound are advised to consult the NCI's Drug Information System or other specialized chemical databases for any available preclinical data, which may include in vitro studies. At present, there is no basis for creating detailed application notes or protocols for in vivo use. Further investigation into the NCI's databases may provide more context on the status of this particular compound.

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